

Essential Safety and Operational Guide for Handling N-Acetylputrescine Hydrochloride

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Compound of Interest

Compound Name: *N-Acetylputrescine hydrochloride*

Cat. No.: B100475

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **N-Acetylputrescine hydrochloride** (CAS No: 18233-70-0). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

N-Acetylputrescine hydrochloride is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber).[2][3]	Prevents skin contact and irritation.[1] Gloves must be inspected before use.[2]
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.[1]	Protects against serious eye irritation from dust or splashes.[1]
Skin and Body Protection	Laboratory coat. Fire/flammable resistant and impervious clothing for larger quantities.[2]	Protects against skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved N95 respirator or higher is required.[4][5]	Prevents respiratory tract irritation from inhaling the compound.[1]

Chemical and Physical Properties

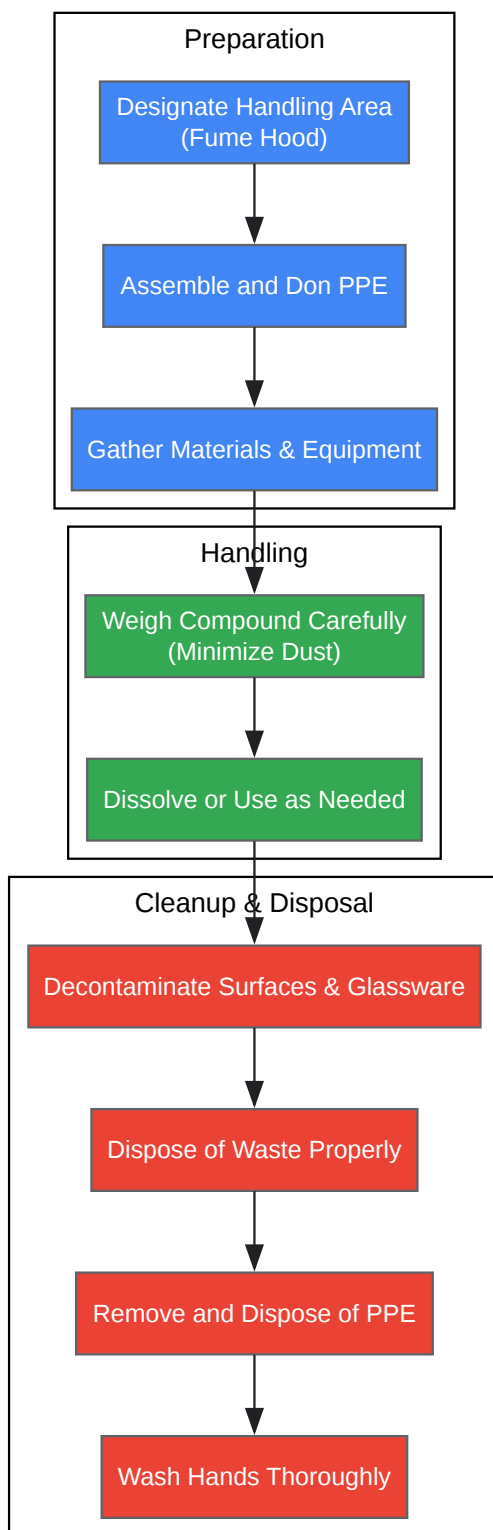
A summary of the key physical and chemical properties of **N-Acetylputrescine hydrochloride** is provided below for quick reference.

Property	Value
Molecular Formula	C ₆ H ₁₅ ClN ₂ O[1]
Molecular Weight	166.65 g/mol [1][6]
Appearance	Solid
Melting Point	140-141 °C[6]
Storage Temperature	2°C - 8°C[6][7]

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural workflow for the safe handling of **N-Acetylputrescine hydrochloride** from preparation to cleanup.

Workflow for Handling N-Acetylputrescine Hydrochloride



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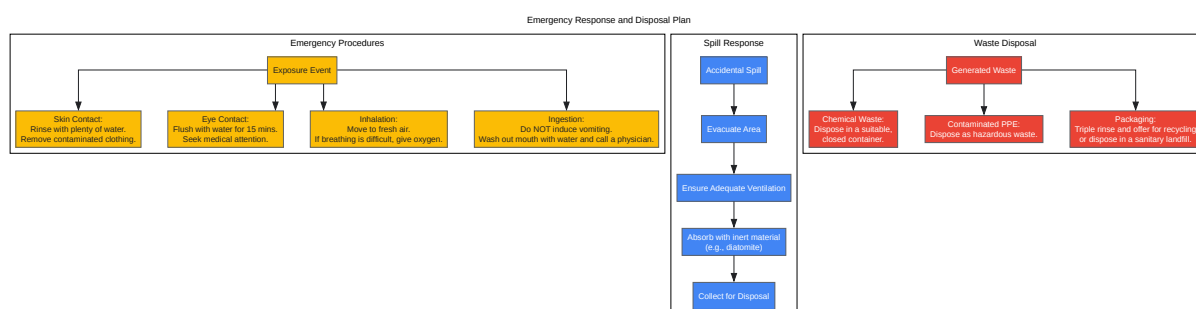
Caption: Step-by-step workflow for safe handling of **N-Acetylputrescine hydrochloride**.

Detailed Steps:

- Preparation:
 - Work in a well-ventilated area, preferably a chemical fume hood.
 - Ensure a safety shower and eye wash station are accessible.[1]
 - Put on all required PPE as specified in the table above.
- Handling:
 - Avoid the formation of dust and aerosols when handling the solid.[2]
 - Carefully weigh the necessary amount of the compound.
 - Avoid inhalation, and contact with eyes and skin.[1]
- Cleanup:
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical. Scrubbing with alcohol can be an effective decontamination method.[1]
 - Collect all waste, including contaminated PPE, for proper disposal.

Emergency and Disposal Plan

This section provides clear, immediate actions for emergencies and protocols for waste disposal.



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Caption: Emergency response and disposal procedures for **N-Acetylputrescine hydrochloride**.

First Aid Measures:

- If on Skin: Immediately wash with plenty of soap and water. Remove contaminated clothing and seek medical attention.[1][2]
- If in Eyes: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.[2]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a physician immediately.[1][2]

Accidental Release Measures:

- Wear full personal protective equipment, including respiratory protection.[1]
- Evacuate personnel to a safe area.[2]
- Ensure adequate ventilation.[1]
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2]
- For spills, absorb the substance with a finely-powdered liquid-binding material like diatomite.[1]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[2]

Disposal Plan:

- Dispose of the chemical waste and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Waste should be disposed of at an approved waste disposal plant.
- Contaminated packaging should be triple-rinsed before being offered for recycling or disposed of in a sanitary landfill.[2] Combustible packaging may be incinerated under controlled conditions.[2]

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. hsa.ie [hsa.ie]
- 4. N-Acetylputrescine = 98 TLC 18233-70-0 [sigmaaldrich.com]
- 5. gerpac.eu [gerpac.eu]
- 6. N-ACETYLPUTRESCINE HYDROCHLORIDE | 18233-70-0 [m.chemicalbook.com]
- 7. N-Acetylputrescine hydrochloride | 18233-70-0 | TAA23370 [biosynth.com]
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